

Efficacy comparison of agrochemicals derived from substituted pyridines

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Compound of Interest

Compound Name: 6-(2,2,2-Trifluoroethoxy)pyridin-3-amine

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Pyridine-Derived Herbicides

Substituted pyridines are a major class of herbicides, most notably synthetic auxins that mimic the plant hormone indole-3-acetic acid (IAA), leading to unregulated growth and plant death in susceptible broadleaf weeds.^{[4][5]}

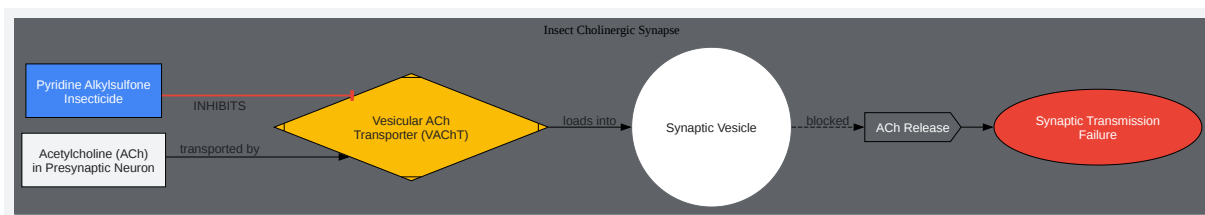
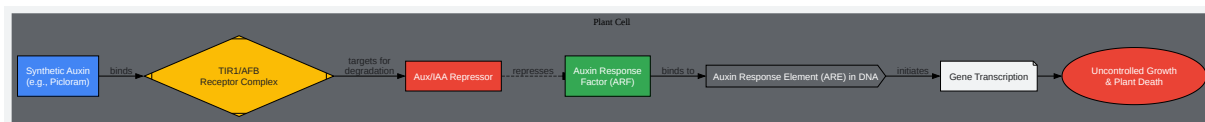
Efficacy Data

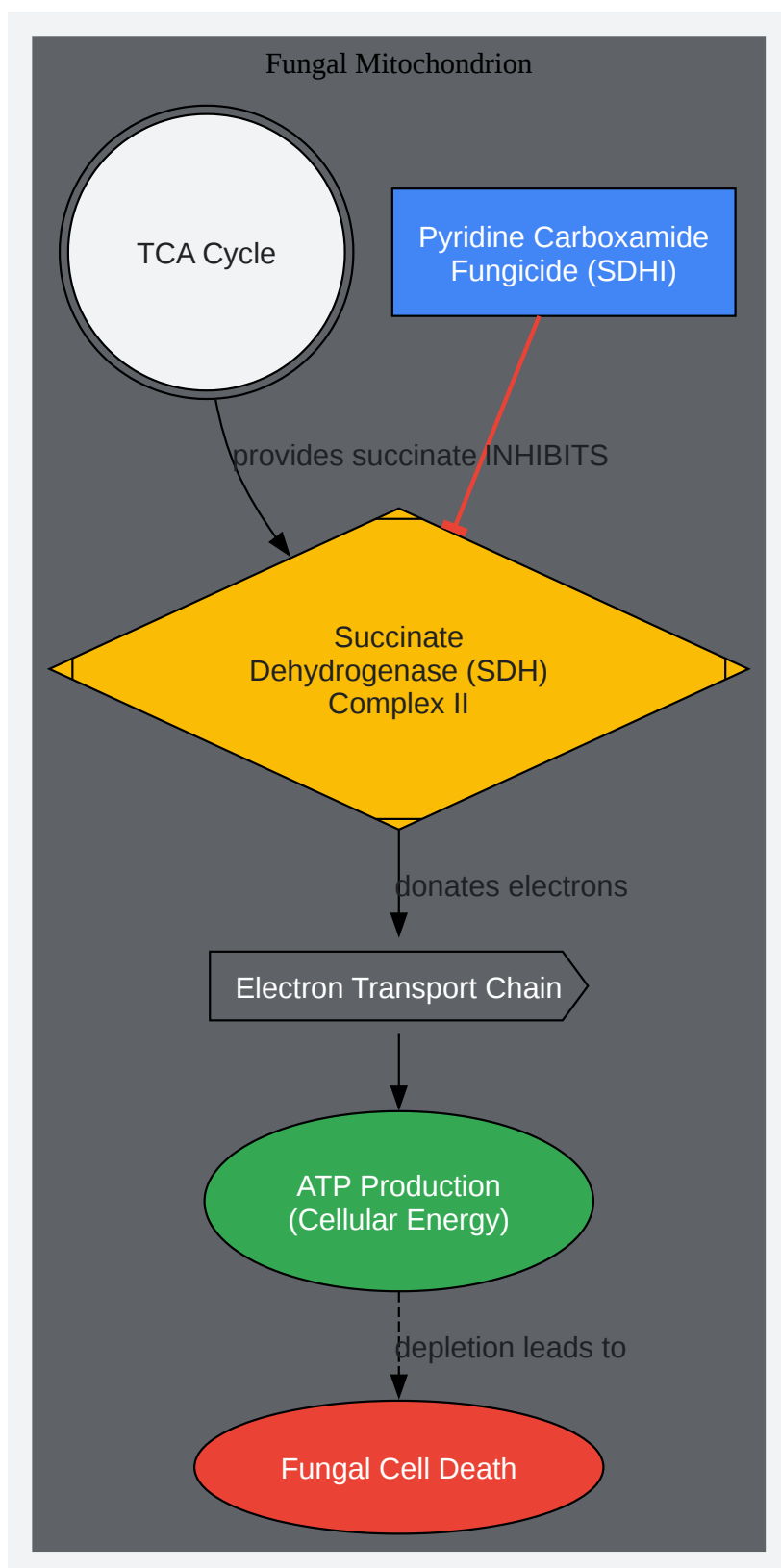
The efficacy of pyridine herbicides is often measured by their ability to control specific weed species at various application rates.

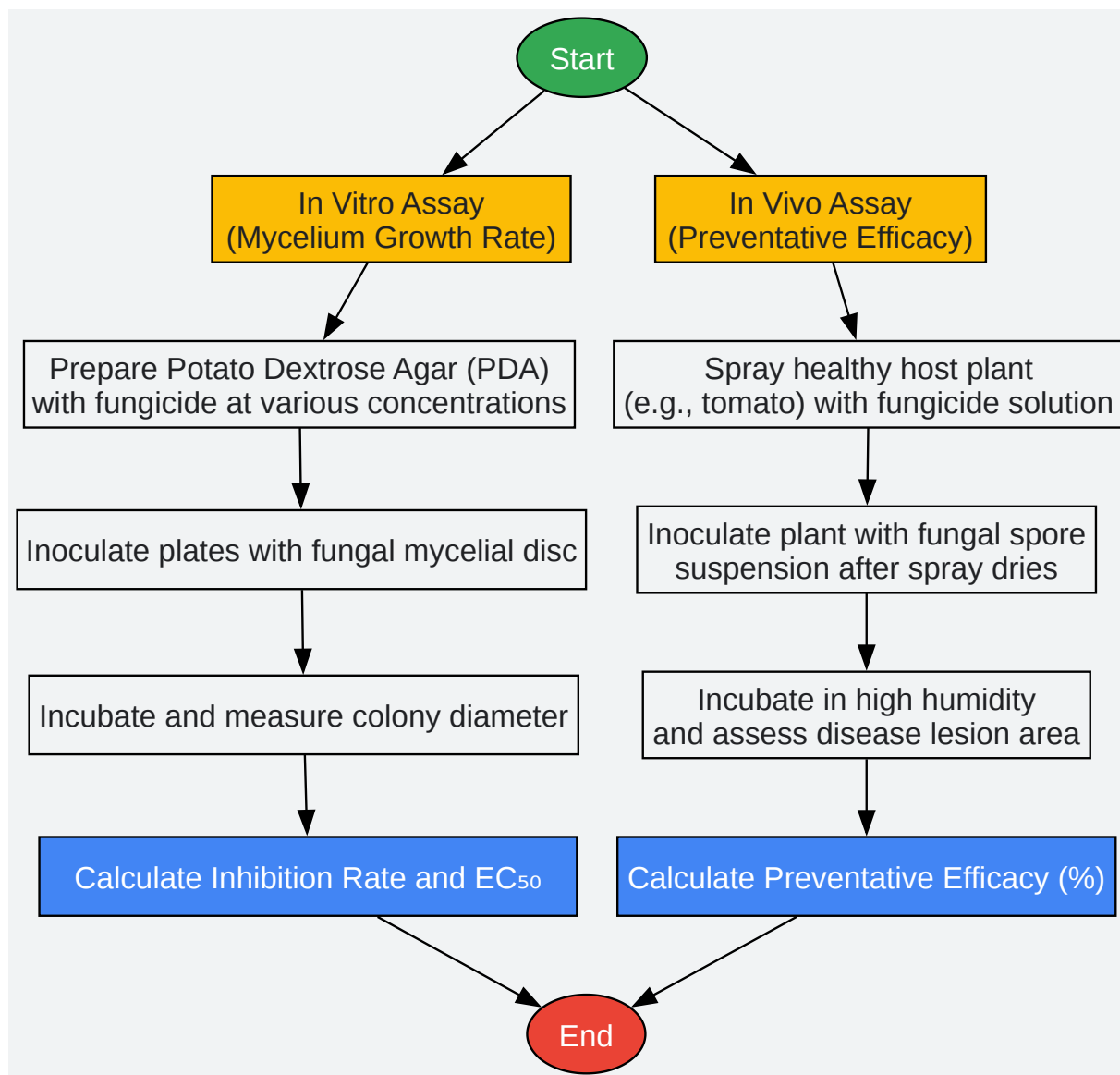
Active Ingredient	Chemical Family	Target Weed Example	Efficacy/Control Rate	Crop Example	Reference
Clopyralid	Picolinic Acid	Canada thistle (Cirsium arvense)	>90% control	Canola, Wheat	[4] [5]
Fluroxypyr	Picolinic Acid	Kochia (Kochia scoparia)	85-95% control	Wheat, Barley	[4]
Picloram	Picolinic Acid	Leafy spurge (Euphorbia esula)	>90% control	Rangeland, Pasture	[4] [6]
Aminopyralid	Picolinic Acid	Fleabane (Erigeron spp.)	Effective residual control	Pastures, Winter Cereals	[5] [6]
Diflufenican	Pyridinecarboxamide	Various broadleaf weeds	Causes discoloration of young tissues	Corn	[2]
Fluthiopyr	Pyridine	Bentgrass (Agrostis spp.)	Good activity	Not specified	[7]

Mode of Action: Synthetic Auxins

Pyridine herbicides like clopyralid and picloram function as synthetic auxins. They bind to auxin receptors, primarily TIR1/AFB proteins, leading to the degradation of Aux/IAA transcriptional repressors. This degradation de-represses auxin response factors (ARFs), causing an overstimulation of auxin-responsive genes, which results in uncontrolled cell division and growth, ultimately killing the target plant.[\[5\]](#)







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